

Hazard Assessment: Understanding the "Why" Behind the Procedure

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Compound of Interest

Compound Name: **(2-Amino-5-fluorophenyl)methanol**

Cat. No.: **B1370455**

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(2-Amino-5-fluorophenyl)methanol (CAS No. 748805-85-8) is not a benign substance. A thorough understanding of its hazard profile is the foundation for safe handling and disposal. The primary risks associated with this compound are irritation and acute toxicity.[\[1\]](#)[\[2\]](#) Failure to adhere to proper protocols can lead to chemical exposure and adverse health effects.

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear summary of the risks.

Table 1: GHS Hazard Profile for **(2-Amino-5-fluorophenyl)methanol**

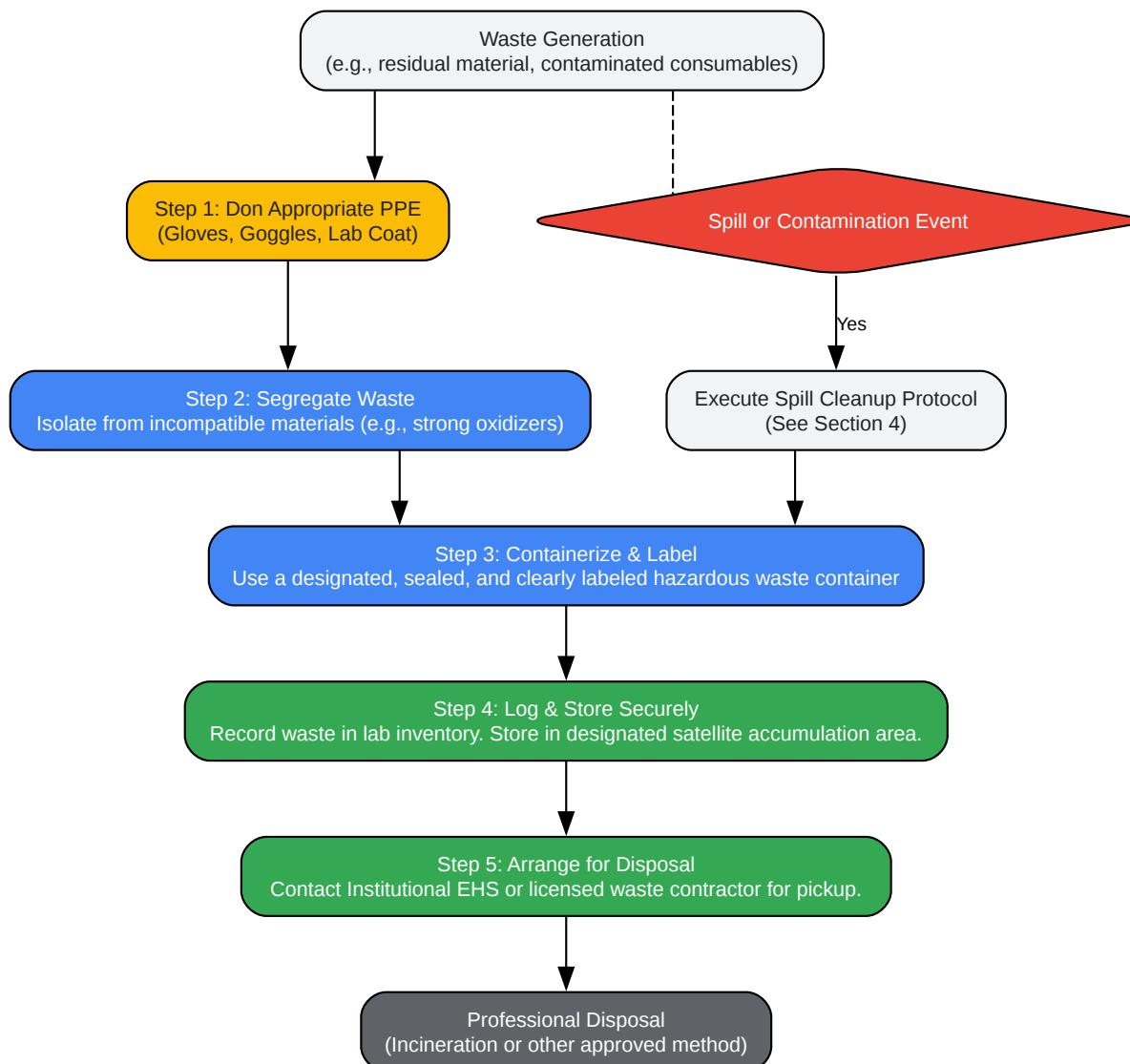
Hazard Class	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning	GHS07
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	Warning	GHS07
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Warning	GHS07
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	Warning	GHS07
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	H335: May cause respiratory irritation	Warning	GHS07

Source: Aggregated GHS information from multiple suppliers and databases.[\[1\]](#)[\[3\]](#)[\[4\]](#)

This hazard profile dictates that **(2-Amino-5-fluorophenyl)methanol** must be treated as a hazardous waste stream. Under the Resource Conservation and Recovery Act (RCRA) in the United States, chemical wastes are regulated to ensure they are managed in a way that protects human health and the environment.[\[5\]](#) While this specific compound may not be explicitly named on the P or U lists of acute hazardous wastes, its characteristics of toxicity and irritation necessitate its management under RCRA's "cradle-to-grave" framework.[\[6\]](#)[\[7\]](#)

Core Disposal Workflow: A Decision Framework

The disposal of any chemical waste should follow a logical and documented process. The following diagram illustrates the decision-making and operational workflow for managing **(2-Amino-5-fluorophenyl)methanol** waste.

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Sources

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